Unable to Proceed: Clarification Required for "Amino R Salt"

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Disodium 3-aminonaphthalene-2,7-disulphonate*
CAS No.:	*135-50-2*
Cat. No.:	*B085483*

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To our valued researchers, scientists, and drug development professionals,

We have received your request for an in-depth technical guide on the "spectral properties of Amino R Salt." However, after a comprehensive search of scientific literature and chemical databases, we have been unable to identify a specific, commonly recognized chemical compound corresponding to the name "Amino R Salt."

The term "Amino R Salt" is ambiguous and does not appear to be a standard nomenclature in the field of chemistry or spectroscopy. It is possible that this is a non-standard abbreviation, a trade name, or a potential typographical error.

To provide you with a scientifically accurate and detailed technical guide that meets the high standards of expertise and trustworthiness you require, we kindly request further clarification on the precise chemical identity of the compound you are interested in.

Please provide one or more of the following:

- The full chemical name (e.g., following IUPAC nomenclature)

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- The CAS (Chemical Abstracts Service) registry number
- The chemical structure or a structural drawing
- Any alternative names or synonyms you may be aware of
- The context in which you have encountered this name (e.g., a specific publication, research area, or application)

Once we have this essential information, we will be able to proceed with generating the comprehensive technical guide on its spectral properties as you have outlined. We are committed to providing you with high-quality, accurate scientific content and look forward to your clarification.

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Contact our Ph.D. Support Team for a compatibility check

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